

Essential Safety and Operational Guide for Handling 6-Hydroxyhexanamide

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Compound of Interest

Compound Name: 6-Hydroxyhexanamide

Cat. No.: B1338199

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This guide provides immediate, essential safety and logistical information for the handling of **6-Hydroxyhexanamide** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Chemical Identifier and Properties

A summary of the key identifiers and physicochemical properties of **6-Hydroxyhexanamide** is provided in the table below.

Property	Value
IUPAC Name	6-hydroxyhexanamide
CAS Number	4547-52-8
Molecular Formula	C ₆ H ₁₃ NO ₂
Molecular Weight	131.17 g/mol
XLogP3-AA	-0.5
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	5

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **6-Hydroxyhexanamide** is not readily available, data from the closely related compound 6-Hydroxyhexanoic acid indicates potential hazards.^[1] Users should handle **6-Hydroxyhexanamide** with caution, assuming it may cause skin irritation, serious eye irritation, and respiratory irritation.^{[1][2]}

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.^{[3][4]}
- Ensure that eyewash stations and safety showers are readily accessible.^[4]

Personal Protective Equipment (PPE): The following PPE is mandatory when handling **6-Hydroxyhexanamide**:

PPE Category	Specification
Eye Protection	Chemical safety goggles or glasses that meet the ANSI Z.87.1 1989 standard. A face shield should be worn if there is a splash hazard. ^[4]
Hand Protection	Chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves before each use and dispose of them properly after handling.
Skin and Body Protection	A lab coat must be worn and buttoned. Long pants and closed-toe shoes are required to cover all exposed skin.
Respiratory Protection	Not generally required under normal laboratory use with adequate ventilation. ^[4] For large quantities or in case of aerosol generation, a NIOSH-approved respirator is recommended. ^[3]

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **6-Hydroxyhexanamide** from receipt to disposal.

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References

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